

Solubility and physical constants of 2-Bromo-4-ethoxy-1-nitrobenzene

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Compound of Interest

Compound Name: 2-Bromo-4-ethoxy-1-nitrobenzene

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An In-depth Technical Guide on the Solubility and Physical Constants of **2-Bromo-4-ethoxy-1-nitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical constants and solubility profile of **2-Bromo-4-ethoxy-1-nitrobenzene**. It includes detailed experimental protocols for determining these properties, catering to the needs of researchers in chemistry and drug development.

Physical and Chemical Properties

2-Bromo-4-ethoxy-1-nitrobenzene is an aromatic organic compound. While experimentally determined data for some physical properties like melting and boiling points are not readily available in published literature, a number of key constants have been computed and are presented below. For context, experimental values for structurally similar compounds are provided where available.

Table 1: Physical and Chemical Constants of **2-Bromo-4-ethoxy-1-nitrobenzene**

Property	Value	Source
IUPAC Name	2-bromo-1-ethoxy-4-nitrobenzene	[1]
CAS Number	58244-42-1, 57279-69-3	[2][1]
Molecular Formula	C ₈ H ₈ BrNO ₃	[1]
Molecular Weight	246.06 g/mol	[1]
Appearance	Solid (inferred)	[3]
Melting Point	Data not available. Reference: 1-(2-bromoethoxy)-4-nitrobenzene melts at 62-65°C.	[4]
Boiling Point	Data not available. Reference: 2-Bromo-4-methoxy-1-nitrobenzene boils at 279.4°C.	[5]
Density	Data not available. Reference: 2-Bromo-4-methoxy-1-nitrobenzene has a density of 1.64 g/cm ³ .	[5]
XLogP3 (Lipophilicity)	2.8	[2][1]

Solubility Profile

The solubility of a compound is a critical parameter in research and development, influencing everything from reaction conditions to bioavailability. Based on the structure and the calculated lipophilicity (XLogP3 = 2.8), a qualitative solubility profile for **2-Bromo-4-ethoxy-1-nitrobenzene** can be predicted. The molecule lacks strongly acidic or basic functional groups, and its significant nonpolar surface area, contributed by the benzene ring and bromo-substituent, suggests poor solubility in aqueous solvents and good solubility in organic solvents.

Table 2: Predicted Solubility of **2-Bromo-4-ethoxy-1-nitrobenzene**

Solvent	Predicted Solubility	Rationale
Water	Insoluble	The molecule is largely nonpolar and incapable of significant hydrogen bonding with water.[6][7]
5% Aqueous HCl	Insoluble	Lacks a basic functional group (like an amine) to form a soluble salt.[8][9]
5% Aqueous NaOH	Insoluble	Lacks a sufficiently acidic proton (like a carboxylic acid or phenol) to be deprotonated by a dilute base.[8][9]
Diethyl Ether	Soluble	"Like dissolves like" principle; both are relatively nonpolar.
Acetone	Soluble	A polar aprotic solvent capable of dissolving moderately nonpolar compounds.
Ethanol	Soluble	The ethyl group of ethanol provides nonpolar character, allowing it to dissolve other organic molecules.

Experimental Protocols

The following sections detail standardized laboratory procedures for determining the key physical constants of a solid organic compound like **2-Bromo-4-ethoxy-1-nitrobenzene**.

Melting Point Determination (Capillary Method)

The melting point is a fundamental property for identifying a compound and assessing its purity. A sharp melting range (typically 0.5-1.0°C) is indicative of a pure substance, while impurities tend to depress and broaden the melting range.[10][11]

Methodology:

- **Sample Preparation:** Place a small amount of the dry, crystalline **2-Bromo-4-ethoxy-1-nitrobenzene** onto a watch glass and crush it into a fine powder using a spatula.[12]
- **Capillary Loading:** Invert a capillary tube (sealed at one end) and tap the open end into the powdered sample. The tube should contain a small, tightly packed column of the solid, approximately 2-3 mm in height.[13]
- **Apparatus Setup:** Insert the loaded capillary tube into the sample holder of a melting point apparatus (e.g., a Mel-Temp or DigiMelt unit).[10][13]
- **Rapid Determination (Optional):** First, heat the sample rapidly to find an approximate melting range. This saves time in the subsequent, more accurate measurement.[11][13]
- **Accurate Determination:** Allow the apparatus to cool to at least 15-20°C below the approximate melting point. Prepare a new sample and heat it slowly, ensuring the temperature increases at a rate of no more than 1-2°C per minute near the expected melting point.[10][13]
- **Data Recording:** Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample has liquefied (T_2). The melting point is reported as the range $T_1 - T_2$.[10][14]

Density Determination (Liquid Displacement Method)

For an insoluble, irregular solid, density is most accurately determined by measuring the volume of a liquid it displaces, based on Archimedes' principle.[15][16]

Methodology:

- **Mass Measurement:** Accurately weigh a sample of **2-Bromo-4-ethoxy-1-nitrobenzene** (e.g., 5-10 g) using an analytical balance. Record this mass as m .
- **Initial Volume:** Add a known volume of a liquid in which the compound is insoluble (e.g., water) to a graduated cylinder. The volume should be sufficient to fully submerge the solid. Record this initial volume as V_1 .[17]

- Displacement: Carefully slide the weighed solid into the graduated cylinder, ensuring no liquid splashes out. Ensure the solid is fully submerged.
- Final Volume: Read the new volume from the graduated cylinder. Record this final volume as V_2 .
- Calculation: The volume of the solid (V_{solid}) is the difference between the final and initial volumes ($V_2 - V_1$). The density (ρ) is then calculated using the formula: $\rho = m / (V_2 - V_1)$

Qualitative Solubility Testing

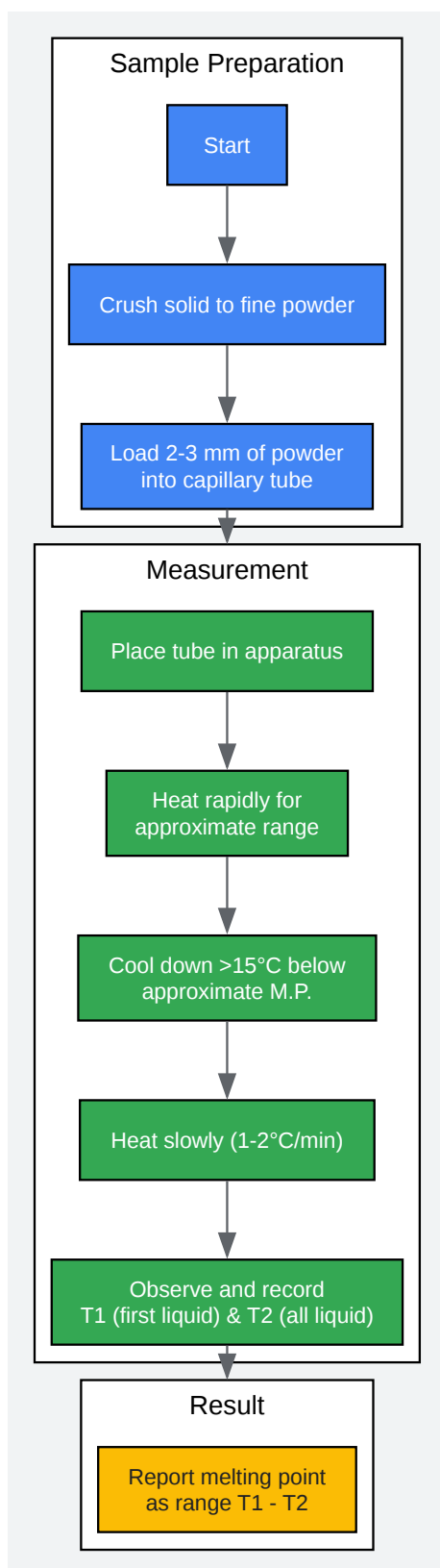
This procedure systematically determines the solubility of a compound in different solvents to classify it based on its functional groups and polarity.[18]

Methodology:

- Sample Preparation: For each test, place approximately 10-20 mg of the solid compound into a clean, small test tube.[7]
- Solvent Addition: Add approximately 1 mL of the chosen solvent to the test tube.[9]
- Observation: Vigorously shake or stir the mixture for 30-60 seconds.[9] Observe whether the solid dissolves completely. A compound is considered "soluble" if it dissolves completely.
- Systematic Testing: Perform the test sequentially as outlined in the workflow diagram below.
 - Test 1: Water. If soluble, test the resulting solution with litmus or pH paper to determine if it is acidic or basic.[7][8]
 - Test 2: 5% NaOH. If insoluble in water, test in 5% NaOH. Solubility indicates a weak or strong acidic functional group.
 - Test 3: 5% HCl. If insoluble in the above, test in 5% HCl. Solubility indicates a basic functional group.
 - Test 4: Organic Solvent (e.g., Diethyl Ether or Toluene). Test solubility in a nonpolar organic solvent.

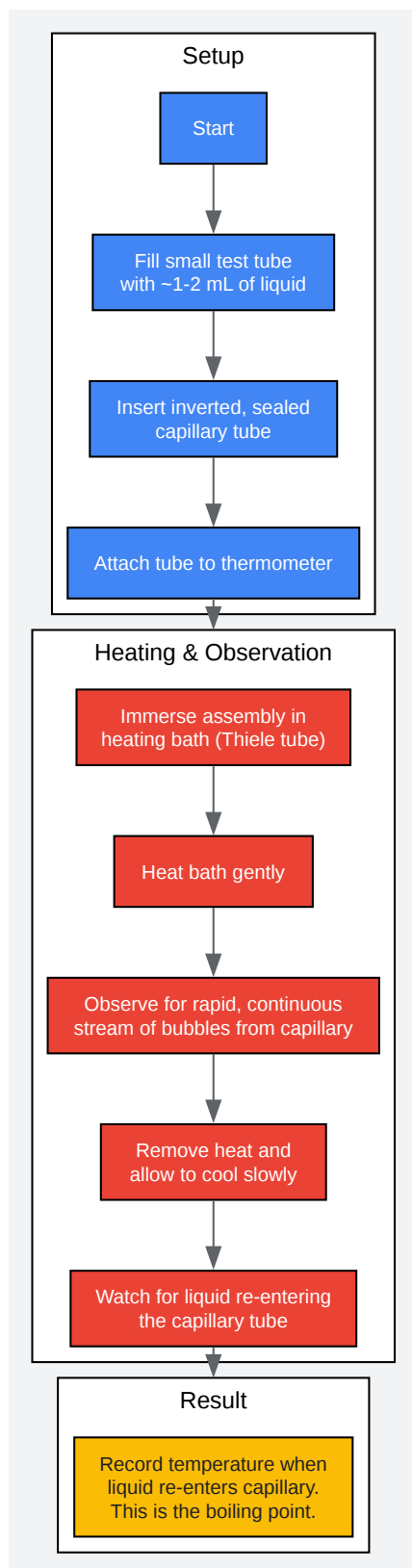
Visualized Experimental Workflows

The logical steps for determining the physical properties described above are visualized using the following diagrams.



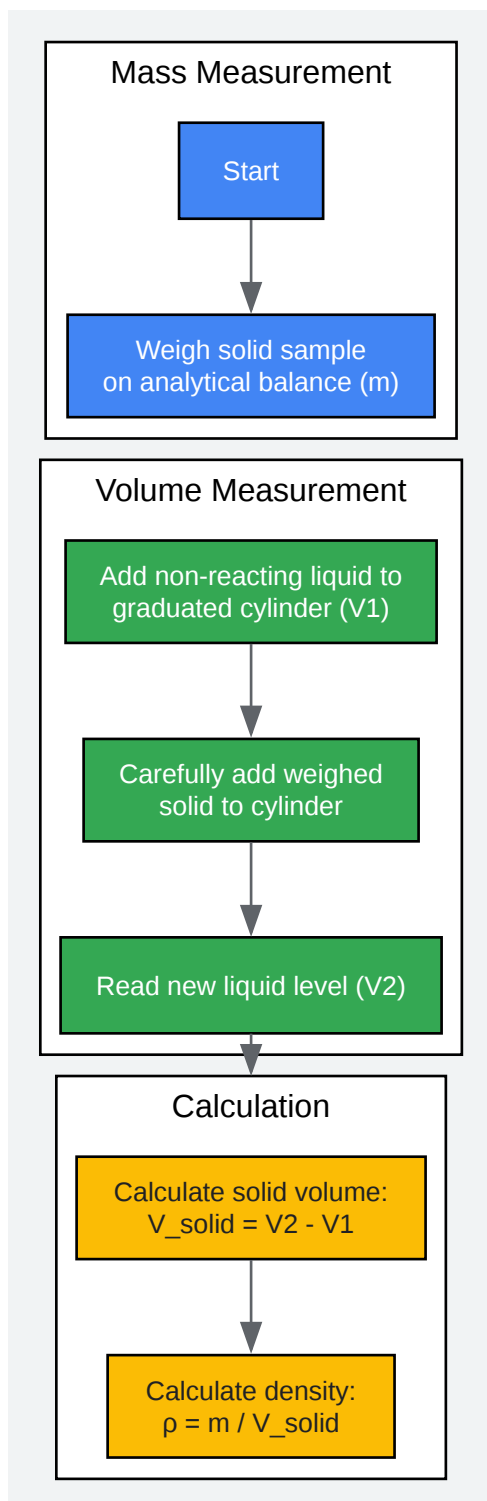
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Caption: Workflow for Melting Point Determination.



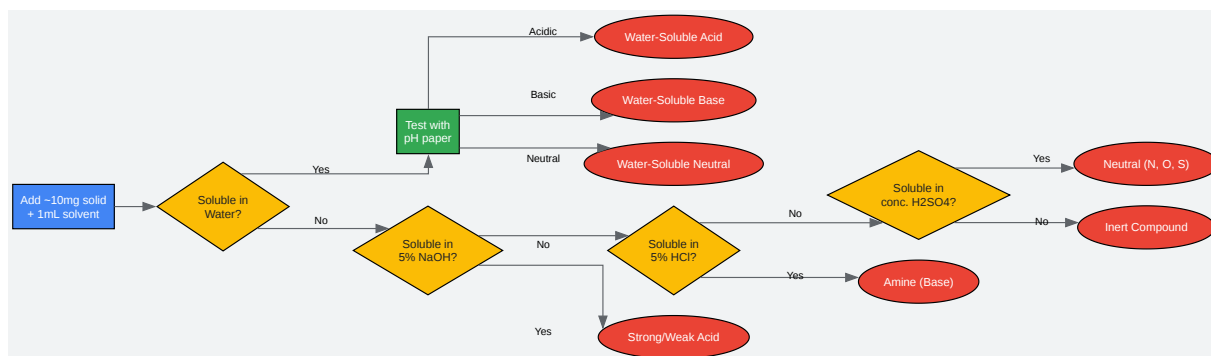
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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.



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Caption: Workflow for Qualitative Solubility Analysis.

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